

# An In-Depth Technical Guide to 2,4-Bis(trifluoromethyl)benzoic Acid

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## Compound of Interest

Compound Name: 2,4-Bis(trifluoromethyl)benzoic acid

Cat. No.: B1295300

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## Abstract

This technical guide provides a comprehensive overview of **2,4-Bis(trifluoromethyl)benzoic acid** (CAS Number: 32890-87-2), a fluorinated aromatic carboxylic acid of significant interest in medicinal chemistry and materials science. This document details its physicochemical properties, provides insights into its synthesis and analytical characterization, and explores its current and potential applications in drug discovery and development. Particular emphasis is placed on providing detailed experimental protocols and clear data presentation to support researchers in their laboratory work.

## Chemical and Physical Properties

**2,4-Bis(trifluoromethyl)benzoic acid** is a white crystalline solid. The presence of two trifluoromethyl groups on the benzene ring significantly influences its electronic properties, lipophilicity, and metabolic stability, making it an attractive building block in the design of novel therapeutic agents and functional materials.

## Quantitative Data Summary

The key physicochemical properties of **2,4-Bis(trifluoromethyl)benzoic acid** and its common isomers are summarized in the table below for comparative analysis.

Property	2,4-Bis(trifluoromethyl)benzoic acid	2,6-Bis(trifluoromethyl)benzoic acid	3,5-Bis(trifluoromethyl)benzoic acid
CAS Number	32890-87-2[1]	24821-22-5	725-89-3[2]
Molecular Formula	C <sub>9</sub> H <sub>4</sub> F <sub>6</sub> O <sub>2</sub> [1]	C <sub>9</sub> H <sub>4</sub> F <sub>6</sub> O <sub>2</sub>	C <sub>9</sub> H <sub>4</sub> F <sub>6</sub> O <sub>2</sub> [2]
Molecular Weight	258.12 g/mol [1]	258.12 g/mol	258.12 g/mol
Melting Point	109-111 °C[3]	138-140 °C	150-153 °C
Boiling Point	219 °C[3]	Not available	Not available
Appearance	Crystalline Powder[3]	Solid	Crystalline solid
Solubility	Information not readily available	Information not readily available	Information not readily available

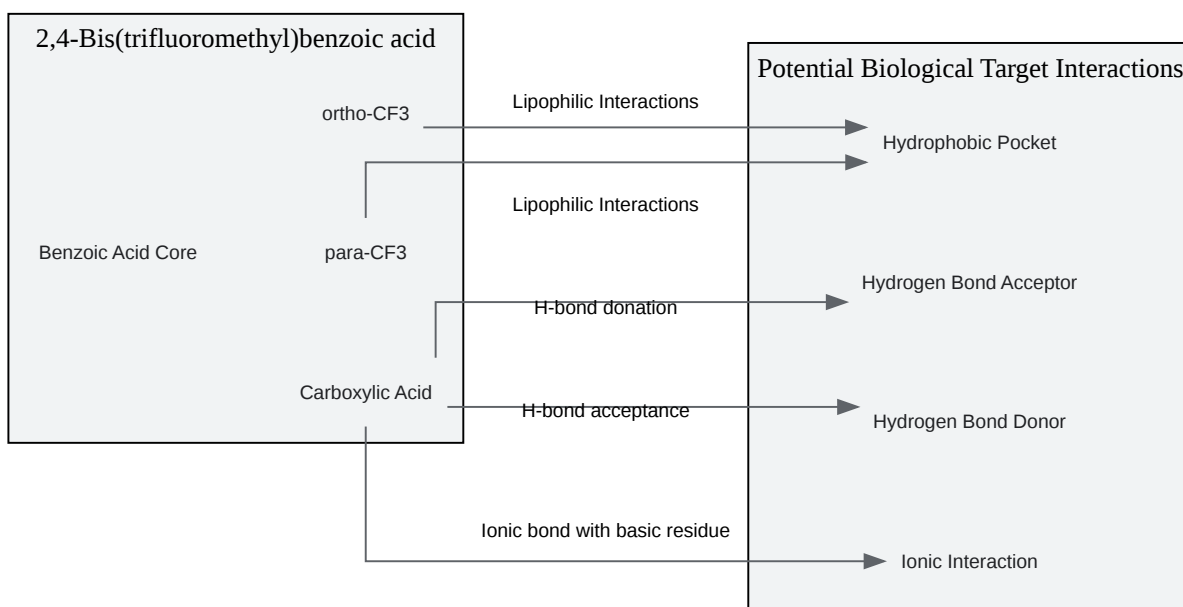
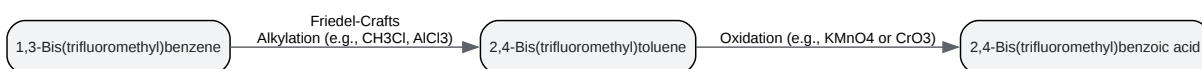
## Synthesis and Purification

While a specific, detailed synthesis protocol for **2,4-Bis(trifluoromethyl)benzoic acid** is not widely published, a plausible and efficient route can be adapted from established methods for analogous trifluoromethylated benzoic acids. A common strategy involves the oxidation of a corresponding toluene derivative. A generalized experimental protocol is provided below.

## Experimental Protocol: Synthesis of 2,4-Bis(trifluoromethyl)benzoic Acid

This protocol is a representative example and may require optimization.

Reaction Scheme:



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## References

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